

Eliapixant solubility and preparation in DMSO

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Compound of Interest

Compound Name: *Eliapixant*

Cat. No.: *B607290*

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Eliapixant Technical Support Center

Welcome to the technical support resource for **Eliapixant**. This guide provides detailed information on the solubility and preparation of **Eliapixant** in Dimethyl Sulfoxide (DMSO), along with troubleshooting advice to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Eliapixant** in DMSO?

A1: The solubility of **Eliapixant** in DMSO can vary slightly between suppliers, but it is generally considered to be well-soluble with assistance. It is crucial to use fresh, anhydrous DMSO as its hygroscopic nature can reduce the solubility of the compound[1][2]. For optimal results, techniques such as sonication and gentle warming are often recommended[1][3].

Q2: How should I prepare a stock solution of **Eliapixant** in DMSO?

A2: To prepare a stock solution, dissolve **Eliapixant** powder in high-quality, anhydrous DMSO to your desired concentration. To aid dissolution, you can use methods like vortexing, sonication, and warming the solution to 60°C[1]. Always ensure the compound is fully dissolved before use.

Q3: What are the recommended storage conditions for **Eliapixant** DMSO stock solutions?

A3: For long-term storage, it is recommended to store **Eliapixant** stock solutions at -80°C, which should maintain stability for up to six months. For shorter-term storage, -20°C is suitable.

for up to one month. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q4: My **Eliapixant** solution precipitated after dilution in an aqueous buffer. What should I do?

A4: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue for many organic compounds. To resolve this, you can try vortexing or sonicating the solution. Gentle warming in a water bath (e.g., at 37°C) can also help to redissolve the precipitate. Ensure the precipitate is fully dissolved before adding it to your experimental setup.

Q5: What is the maximum recommended final concentration of DMSO in my in vitro cell-based assays?

A5: To avoid solvent-induced toxicity to cells, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%. It is best practice to keep it at 0.1% or lower if possible. Always include a vehicle control with the same final DMSO concentration in your experiments.

Data Presentation

Table 1: Solubility of **Eliapixant** in DMSO

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Dissolution Recommendations
MedchemExpress	33.33	69.66	Ultrasonic and warming to 60°C; use newly opened DMSO.
TargetMol	30	62.70	Sonication and heating to 60°C are recommended.
Selleck Chemicals	96	200.63	Use fresh DMSO as moisture can reduce solubility.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Eliapixant Stock Solution in DMSO

Materials:

- **Eliapixant** powder (CAS No: 1948229-21-7)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or sonicator

Procedure:

- Calculate the required mass: Based on the molecular weight of **Eliapixant** (478.49 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For 1 mL, you will need 4.78 mg.
- Weigh the compound: Carefully weigh the calculated amount of **Eliapixant** powder and transfer it to a sterile vial.
- Add DMSO: Add the desired volume of anhydrous DMSO to the vial.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, use a sonicator or warm the solution in a 37-60°C water bath for a few minutes until the solution is clear.
- Storage: Once fully dissolved, aliquot the stock solution into single-use volumes and store at -20°C for up to one month or -80°C for up to six months.

Protocol 2: Preparation of a Working Solution for In Vitro Assays

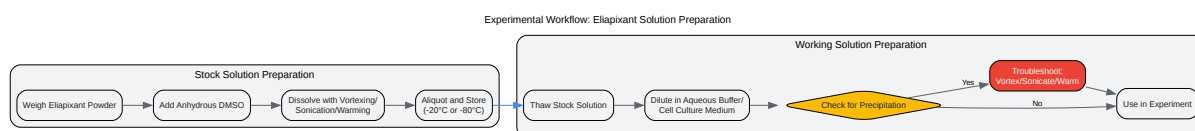
Materials:

- 10 mM **Eliapixant** stock solution in DMSO
- Sterile cell culture medium or aqueous buffer

Procedure:

- Thaw the stock solution: Thaw an aliquot of the 10 mM **Eliapixant** stock solution at room temperature.
- Dilute to working concentration: Perform serial dilutions of the stock solution in your pre-warmed cell culture medium or buffer to achieve the desired final concentration. Ensure the final DMSO concentration is below 0.5%.
- Mix thoroughly: Gently mix the working solution. If any precipitation occurs, follow the steps outlined in the troubleshooting FAQ.
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as your highest concentration working solution.

Visualizations



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Caption: Workflow for preparing **Eliapixant** stock and working solutions.

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